

Safety and handling precautions for Disuccinimidyl tartrate powder.

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Compound of Interest

Compound Name: Disuccinimidyl tartrate

Cat. No.: B8003754

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An In-depth Technical Guide to the Safety and Handling of **Disuccinimidyl Tartrate (DST)** Powder

Introduction

Disuccinimidyl tartrate (DST) is a homobifunctional, primary amine-reactive crosslinking reagent widely utilized in biochemical and biotechnological research.[1] Its N-hydroxysuccinimide (NHS) ester groups at both ends react efficiently with primary amines, such as those on the side chain of lysine residues or the N-terminus of proteins, to form stable amide bonds.[1] A key feature of DST is its central cis-diol, which allows for the cleavage of the crosslink using sodium meta-periodate, providing researchers with a method to reverse crosslinking without disturbing native disulfide bonds.[2][3][4]

This guide provides comprehensive safety and handling information for **Disuccinimidyl tartrate powder**, tailored for researchers, scientists, and drug development professionals. Adherence to these guidelines is crucial to ensure personnel safety and maintain the integrity of experimental outcomes.

Hazard Identification and Classification

While comprehensive toxicological data for **Disuccinimidyl tartrate** is not fully available, the available Safety Data Sheets (SDS) indicate that it is considered hazardous.[5] The primary hazards are associated with irritation upon contact.

Hazard Statements:

- Causes skin irritation.[6]
- Causes serious eye irritation.[6]
- May cause respiratory irritation.[6]

Users should handle this chemical with the assumption that it may have other uninvestigated toxicological properties.[5][6]

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **Disuccinimidyl tartrate**.

Property	Value	Reference(s)
Chemical Name	Disuccinimidyl tartrate	[1][7]
Synonyms	DST, DST Crosslinker	[1][2][7]
CAS Number	62069-75-4	[2][7]
Molecular Formula	C ₁₂ H ₁₂ N ₂ O ₁₀	[2][3]
Molecular Weight	344.23 g/mol	[2][3]
Appearance	White to pale yellow solid powder/crystal	[1][2][8]
Melting Point	195-197°C	[1][8]
Solubility	Soluble in DMSO or DMF (~10 mM or 3 mg/mL); also soluble in water.	[9]
Spacer Arm Length	6.4 Å	[9]

Engineering Controls and Personal Protective Equipment (PPE)

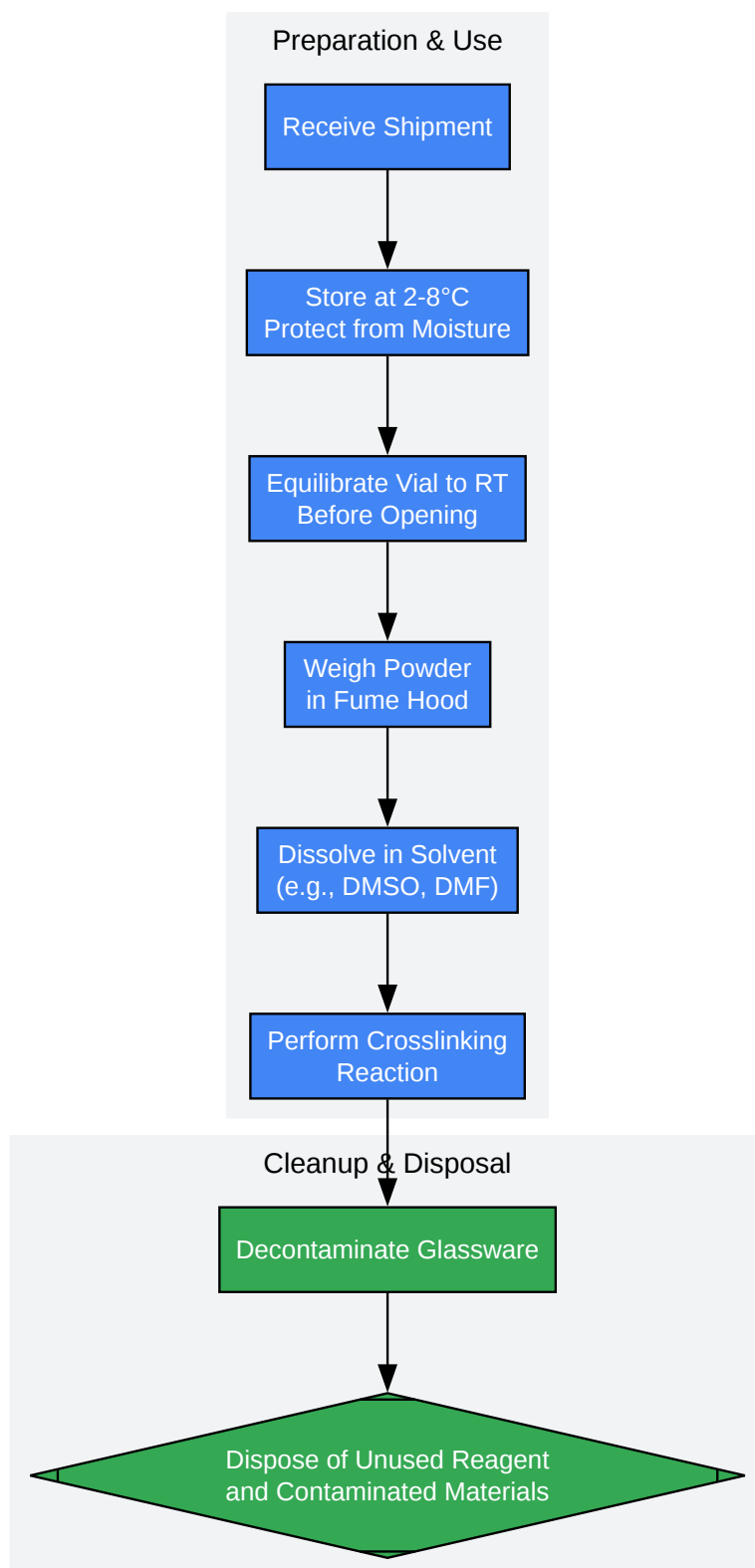
Proper engineering controls and PPE are mandatory to minimize exposure risk.

Control/PPE Type	Specification	Reference(s)
Ventilation	Work in a well-ventilated area. A chemical fume hood is recommended, especially when handling the powder, to avoid the formation of dust and aerosols.	[6] [7] [10]
Eye Wash & Safety Shower	Eyewash stations and safety showers must be readily accessible and in close proximity to the workstation.	[6]
Eye Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.	[5] [6]
Hand Protection	Wear chemical-impermeable gloves (e.g., nitrile). Gloves must be inspected prior to use and changed immediately if contaminated. Wash and dry hands after handling.	[5] [10]
Skin and Body Protection	Wear a lab coat or other protective clothing to prevent skin contact.	[5] [10]
Respiratory Protection	If ventilation is inadequate or if dust formation is likely, use a NIOSH/MSHA-approved respirator. For high concentrations, a positive-pressure supplied-air respirator may be necessary.	[5] [10]

Handling, Storage, and Disposal

Safe Handling Workflow

The following diagram illustrates the recommended workflow for safely handling DST powder from receipt to disposal.



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Caption: Workflow for Safe Handling of **Disuccinimidyl Tartrate**.

Storage Conditions

Proper storage is critical as DST is sensitive to moisture.

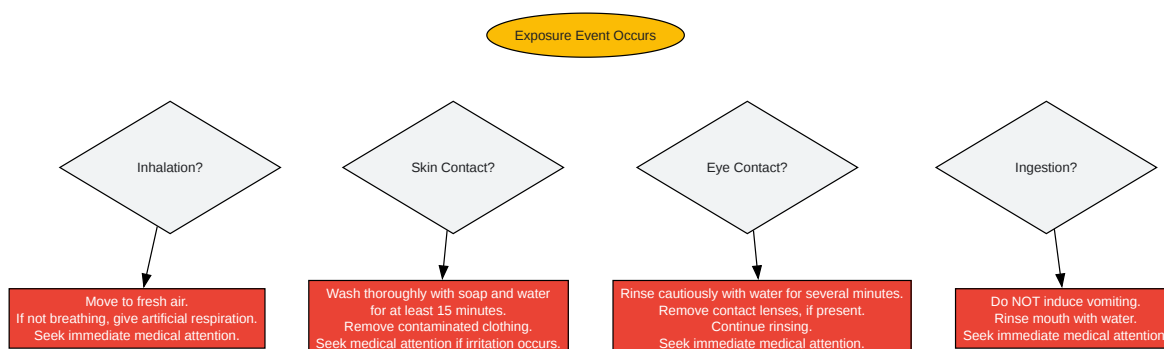
- Temperature: Store refrigerated at 2°C to 8°C.[7] Some sources also suggest long-term storage at -20°C.[4][8]
- Protection: Keep the container tightly closed and protected from moisture and direct sunlight. [7] It is often packaged with a desiccant; after use, the vial should be returned to its resealable bag with the desiccant.
- Incompatible Materials: Store away from strong oxidizing agents and strong acids.[5][6]

Spill and Disposal Procedures

- Spill Cleanup: In case of a spill, evacuate the area.[7] Wearing full PPE, prevent further spillage if possible. Avoid creating dust.[6][7] Gently sweep or scoop the spilled solid into a suitable, closed container for disposal.[6][7]
- Waste Disposal: Dispose of unused material and contaminated waste in accordance with all applicable national, regional, and local laws and regulations.[7] Do not empty into drains.[6]

First Aid and Emergency Response

Immediate action is required in the event of exposure. The following flowchart outlines the emergency response protocol.



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Caption: Emergency Response Flowchart for DST Exposure.

Detailed First Aid Measures:

- Inhalation: Move the affected person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Contact a physician immediately.[5][6][7]
- Skin Contact: Immediately wash the affected area thoroughly with soap and plenty of water for at least 15 minutes.[6] Remove any contaminated clothing. Seek medical attention if irritation develops or persists.[5]
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, making sure to rinse under the eyelids.[7] Remove contact lenses if present and easy to do. [5] Seek immediate medical attention.[6][7]
- Ingestion: Do NOT induce vomiting.[6] If the person is conscious, wash out their mouth with water.[7] Seek immediate medical attention.[6]

Application Protocol: Protein Crosslinking and Cleavage

DST is used to crosslink proteins by reacting with their primary amines. The following is a generalized protocol for its use.

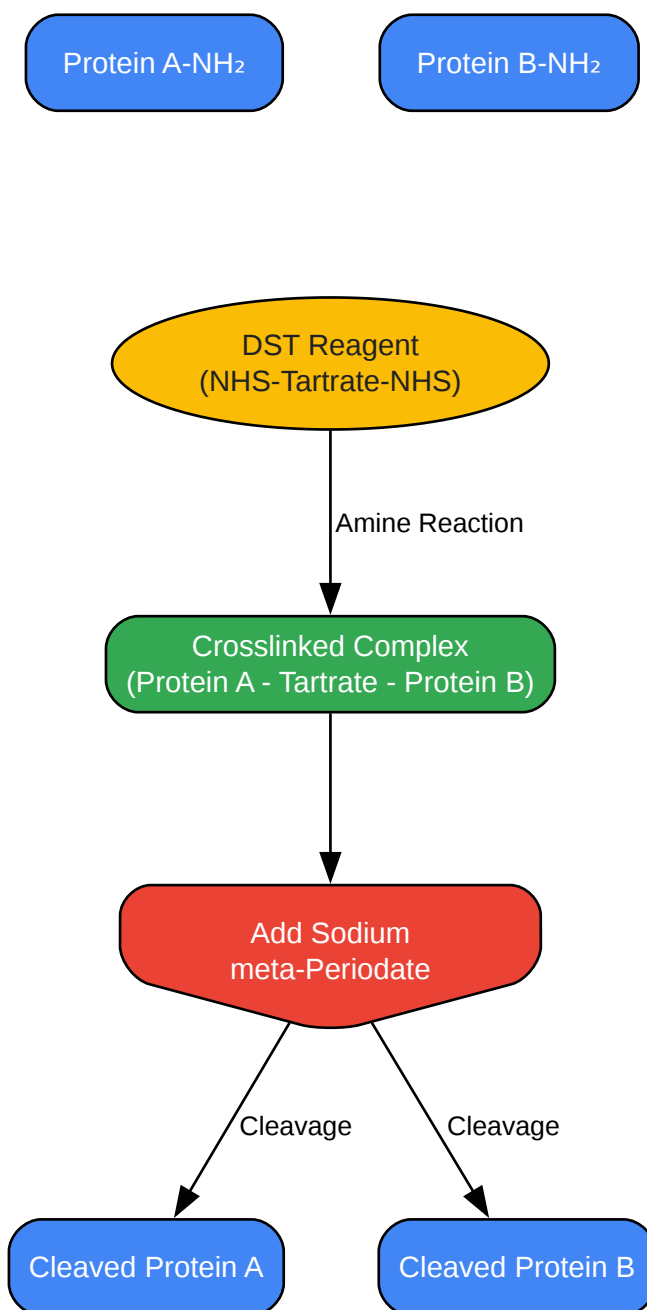
Experimental Methodology

- **Reagent Preparation:** DST is moisture-sensitive; stock solutions are not recommended. Prepare DST solution fresh before each use.
 - Equilibrate the vial of DST powder to room temperature before opening to prevent condensation.
 - Dissolve the required amount of DST in a water-miscible organic solvent such as Dimethyl sulfoxide (DMSO) or Dimethylformamide (DMF) to a concentration of approximately 10 mM (3 mg/mL).
- **Reaction Buffer:** Perform the crosslinking reaction in a non-amine-containing buffer at a pH range of 7.2-8.5, such as phosphate-buffered saline (PBS). Avoid buffers containing primary amines (e.g., Tris or glycine) as they will compete for reaction with the NHS esters.
- **Crosslinking Reaction:**
 - Add the freshly prepared DST solution to the protein sample. The final concentration of DST will typically be in the range of 0.25 to 2 mM. The optimal concentration should be determined empirically for each application.
 - Incubate the reaction mixture for 30 minutes to 2 hours at room temperature or 4°C. Incubation at 4°C may reduce the rate of non-specific reactions.
 - Quench the reaction by adding a buffer containing primary amines (e.g., Tris or glycine) to a final concentration of 20-50 mM.
- **Cleavage of Crosslink:**

- To cleave the crosslinked proteins, incubate the sample with 15 mM sodium meta-periodate for 1 hour at room temperature.[1] This oxidizes the central diol in the DST spacer arm, breaking the link.

Reaction Pathway

The diagram below illustrates the two-step reaction of DST with primary amines on two separate protein molecules, followed by the cleavage of the crosslink.



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Caption: Reaction Pathway of DST Crosslinking and Cleavage.

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